

# An In-depth Technical Guide to the Ethnobotanical Uses of Davana Oil

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## Compound of Interest

Compound Name: *Davanone*

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## Abstract

Davana oil, derived from the aromatic herb *Artemisia pallens*, has a rich history of use in traditional medicine, particularly in Ayurveda. This technical guide provides a comprehensive overview of the ethnobotanical applications of Davana oil, its detailed chemical composition, and the scientific basis for its pharmacological activities. This document synthesizes findings from numerous scientific studies to present quantitative data, detailed experimental protocols, and insights into the molecular mechanisms of action, with a focus on its anti-inflammatory and antimicrobial properties. The information is intended to serve as a valuable resource for researchers and professionals in the fields of ethnobotany, pharmacology, and drug development.

## Introduction

*Artemisia pallens* Wall. ex DC., commonly known as Davana, is an aromatic herb belonging to the Asteraceae family.<sup>[1][2]</sup> Native to southern India, it is highly valued for its essential oil, which possesses a unique, rich, and fruity aroma.<sup>[3][4]</sup> Beyond its extensive use in the perfumery and flavor industries, Davana oil has been an integral part of traditional medicine systems for centuries.<sup>[1][5]</sup> Ayurvedic texts and folk traditions document its use for a wide array of ailments, suggesting a broad spectrum of therapeutic properties.<sup>[6][7]</sup> This guide delves into the scientific evidence that substantiates these traditional claims, providing a technical exploration of Davana oil's potential for modern therapeutic applications.

## Ethnobotanical Uses

The traditional uses of Davana and its essential oil are deeply rooted in Indian culture, particularly in Ayurvedic medicine.<sup>[5][7]</sup> It is traditionally regarded as a mood elevator and aphrodisiac.<sup>[3]</sup> Ethnobotanical records indicate its application for a variety of health conditions, including:

- **Metabolic Disorders:** Treatment of diabetes mellitus and high blood pressure.<sup>[1][5]</sup>
- **Respiratory Ailments:** Management of cough, cold, asthma, and bronchitis due to its expectorant and decongestant properties.<sup>[1][5]</sup>
- **Infectious Diseases:** Used as an antiseptic for wounds and to treat infections like measles.<sup>[1][5]</sup> It is also employed as an anthelmintic to eliminate intestinal worms.<sup>[8]</sup>
- **Inflammatory Conditions:** To alleviate pain associated with menstrual cramps and arthritis.<sup>[6]</sup>
- **Menstrual Health:** To regulate menstrual cycles and alleviate symptoms of menopause.<sup>[9]</sup>
- **Mental Health:** To address anxiety, depression, and nervous disorders.<sup>[7]</sup>

## Chemical Composition

The therapeutic effects of Davana oil are attributed to its complex chemical composition. Gas chromatography-mass spectrometry (GC-MS) analyses have identified a wide range of bioactive compounds, with significant variations in their concentrations depending on the geographical origin and harvesting stage of the plant.<sup>[10][11]</sup> The major chemical constituents are summarized in Table 1.

Compound	Chemical Class	Concentration Range (%)	References
cis-Davanone	Sesquiterpene Ketone	17.4 - 72.59	<a href="#">[10]</a> <a href="#">[11]</a> <a href="#">[12]</a> <a href="#">[13]</a>
Bicyclogermacrene	Sesquiterpene	4.0 - 22.0	<a href="#">[11]</a> <a href="#">[12]</a>
(E)-Ethyl Cinnamate	Phenylpropanoid	1.4 - 8.40	<a href="#">[10]</a> <a href="#">[12]</a>
Davana Ether Isomer	Sesquiterpenoid	0.5 - 6.1	<a href="#">[12]</a>
Linalool	Monoterpenol	2.5 - 1.08	<a href="#">[11]</a>
Spathulenol	Sesquiterpenoid	2.8	<a href="#">[12]</a>
cis-Hydroxy Davanone	Sesquiterpenoid	2.4	<a href="#">[12]</a>
trans-Davanone	Sesquiterpene Ketone	2.1	<a href="#">[12]</a>
Caryophyllene Oxide	Sesquiterpenoid	2.2	<a href="#">[11]</a> <a href="#">[13]</a>
Phytol	Diterpenoid	2.1	<a href="#">[11]</a> <a href="#">[13]</a>
Germacrene D	Sesquiterpene	0.1 - 4.7	
$\beta$ -Eudesmol	Sesquiterpenoid	0.3 - 6.6	<a href="#">[10]</a>
cis-Methyl Jasmonate	Jasmonate	0.4 - 8.5	<a href="#">[10]</a>

Table 1: Major Chemical Constituents of Davana Oil (*Artemisia pallens*)

## Pharmacological Activities and Experimental Protocols

Scientific investigations have corroborated many of the traditional uses of Davana oil, demonstrating its antimicrobial and anti-inflammatory properties.

### Antimicrobial Activity

Davana oil has shown efficacy against a range of pathogenic bacteria and fungi.[\[5\]](#)

This method is used to determine the lowest concentration of an essential oil that inhibits the visible growth of a microorganism (MIC) and the lowest concentration that results in microbial death (MBC).[\[14\]](#)[\[15\]](#)[\[16\]](#)[\[17\]](#)

- **Preparation of Inoculum:** Bacterial or fungal strains are cultured in a suitable broth medium (e.g., Mueller-Hinton Broth for bacteria) for 12-24 hours at 37°C. The turbidity of the suspension is adjusted to a 0.5 McFarland standard, which corresponds to approximately  $10^8$  CFU/mL.[\[14\]](#)
- **Serial Dilutions:** Two-fold serial dilutions of Davana oil are prepared in a 96-well microtiter plate containing the appropriate broth. Concentrations may range from 32 mg/mL to 0.25 mg/mL.[\[14\]](#)
- **Inoculation:** Each well is inoculated with the standardized microbial suspension to achieve a final concentration of approximately  $5 \times 10^5$  CFU/mL.[\[16\]](#)
- **Controls:** A positive control (broth with inoculum, no oil) and a negative control (broth only) are included. An antibiotic such as amikacin can be used as a reference standard.[\[16\]](#)
- **Incubation:** The microtiter plates are incubated at 37°C for 18-24 hours.[\[17\]](#)
- **MIC Determination:** The MIC is recorded as the lowest concentration of the essential oil at which there is no visible growth of the microorganism.[\[14\]](#)
- **MBC Determination:** To determine the MBC, a small aliquot from the wells showing no visible growth is sub-cultured onto an appropriate agar medium. The plates are incubated for 24 hours at 37°C. The MBC is the lowest concentration that shows no bacterial or fungal growth on the agar.[\[15\]](#)

#### Quantitative Data: MIC and MBC Values of Davana Oil

Microorganism	MIC (mg/mL)	MBC (mg/mL)	Reference
Escherichia coli	16	32	<a href="#">[14]</a>
Staphylococcus aureus	8	16	<a href="#">[14]</a>

Table 2: Antimicrobial Activity of Encapsulated Davana Oil

## Anti-inflammatory Activity

Davana oil and its constituents have demonstrated significant anti-inflammatory effects in both in vitro and in vivo models.

This is a widely used in vivo model to screen for acute anti-inflammatory activity.[\[18\]](#)[\[19\]](#)[\[20\]](#)[\[21\]](#)

- **Animal Model:** Wistar albino rats are typically used.[\[22\]](#)
- **Treatment Groups:** Animals are divided into several groups: a control group (vehicle), a standard drug group (e.g., indomethacin 5 mg/kg), and test groups receiving different doses of Davana oil or its extracts (e.g., 1, 3, 10, 30 mg/kg).[\[22\]](#)
- **Administration:** The test compounds and standard drug are administered intraperitoneally or orally 30-60 minutes before the induction of inflammation.[\[20\]](#)[\[22\]](#)
- **Induction of Edema:** Acute inflammation is induced by a sub-plantar injection of 0.1 mL of 1% carrageenan suspension in saline into the right hind paw of each rat.[\[20\]](#)[\[22\]](#)
- **Measurement of Paw Volume:** The paw volume is measured using a plethysmometer at 0, 1, 2, 3, 4, and 5 hours after the carrageenan injection.[\[22\]](#)
- **Calculation of Inhibition:** The percentage inhibition of edema is calculated for each group relative to the control group.

This in vitro assay assesses the ability of a substance to reduce the production of key inflammatory mediators.[\[12\]](#)

- **Cell Culture:** Primary macrophages or a macrophage cell line (e.g., RAW 264.7) are cultured in a suitable medium.
- **Cell Stimulation:** The cells are stimulated with lipopolysaccharide (LPS) to induce an inflammatory response and the production of pro-inflammatory cytokines like Tumor Necrosis Factor-alpha (TNF- $\alpha$ ) and Interleukin-6 (IL-6).[\[12\]](#)

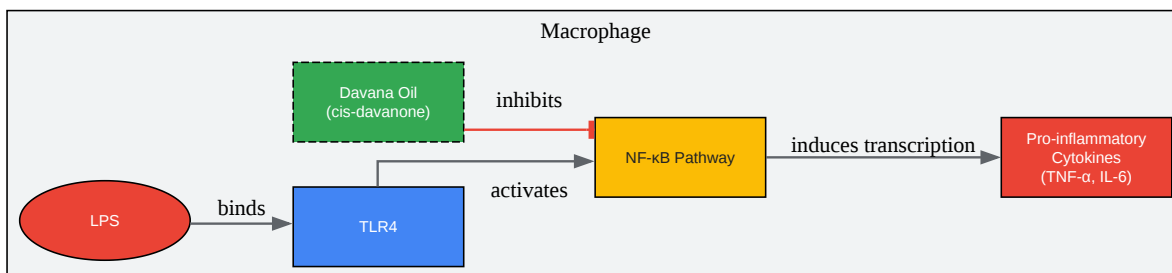
- **Treatment:** The cells are treated with various concentrations of Davana oil or its isolated components (e.g., cis-**davanone**) prior to or concurrently with LPS stimulation.[12]
- **Cytokine Measurement:** After a specific incubation period, the cell culture supernatant is collected, and the levels of TNF- $\alpha$  and IL-6 are quantified using an Enzyme-Linked Immunosorbent Assay (ELISA) kit according to the manufacturer's instructions.
- **Data Analysis:** The reduction in cytokine levels in the treated groups is compared to the LPS-stimulated control group to determine the inhibitory effect.

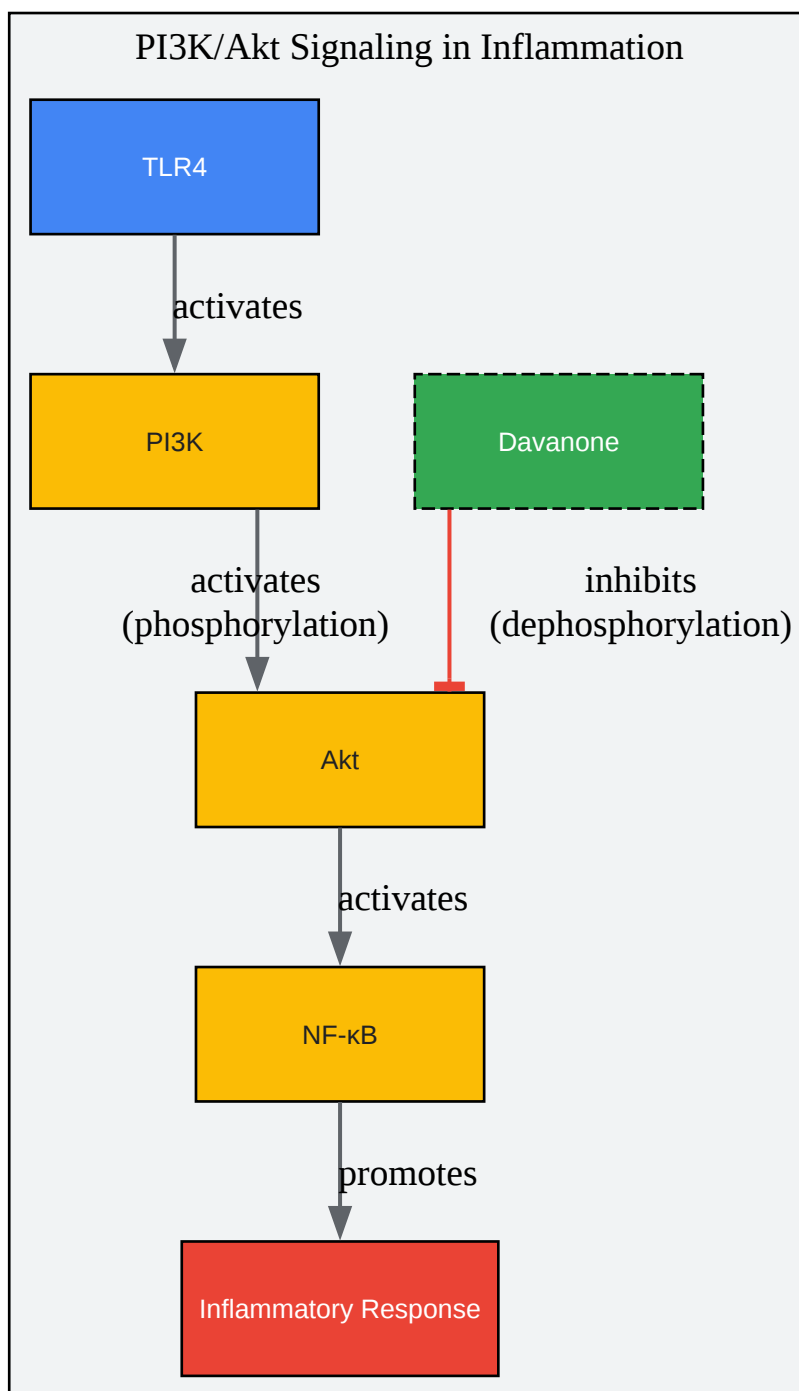
## Molecular Mechanisms and Signaling Pathways

The anti-inflammatory effects of Davana oil and its constituents, particularly **davanone**, are believed to be mediated through the modulation of key signaling pathways involved in the inflammatory response.

### Inhibition of Pro-inflammatory Cytokine Production

As demonstrated in the experimental protocol above, Davana oil and cis-**davanone** can inhibit the production of TNF- $\alpha$  and IL-6 in LPS-stimulated macrophages.[12] This suggests an interference with the signaling cascade initiated by LPS.





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## References

- 1. [ijmps.org](#) [[ijmps.org](#)]
- 2. [researchgate.net](#) [[researchgate.net](#)]
- 3. [fairnorganic.com](#) [[fairnorganic.com](#)]
- 4. *Artemisia pallens* Wall. ex. DC: A comprehensive review [[herbmedpharmacol.com](#)]
- 5. [ayurvedicoils.com](#) [[ayurvedicoils.com](#)]
- 6. [badalpatelsspace.quora.com](#) [[badalpatelsspace.quora.com](#)]
- 7. [wildasthewind.com](#) [[wildasthewind.com](#)]
- 8. *Artemisia pallens* - Descrizione [[titiips.com](#)]
- 9. [natureinbottle.com](#) [[natureinbottle.com](#)]
- 10. [tandfonline.com](#) [[tandfonline.com](#)]
- 11. GC-MS-Analysis, Antimicrobial Activities and Olfactory Evaluation of Essential Davana (*Artemisia pallens* Wall. ex DC) Oil from India – ScienceOpen [[scienceopen.com](#)]
- 12. New Insights into the Chemical Composition, Pro-Inflammatory Cytokine Inhibition Profile of Davana (*Artemisia pallens* Wall. ex DC.) Essential Oil and cis-Davanone in Primary Macrophage Cells - PubMed [[pubmed.ncbi.nlm.nih.gov](#)]
- 13. [researchgate.net](#) [[researchgate.net](#)]
- 14. Methods for Determination of Antimicrobial Activity of Essential Oils In Vitro—A Review - PMC [[pmc.ncbi.nlm.nih.gov](#)]
- 15. [preprints.org](#) [[preprints.org](#)]
- 16. Antimicrobial Activity of Selected Essential Oils against Selected Pathogenic Bacteria: In Vitro Study [[mdpi.com](#)]
- 17. [researchgate.net](#) [[researchgate.net](#)]
- 18. [inotiv.com](#) [[inotiv.com](#)]
- 19. Carrageenan induced Paw Edema Model - Creative Biolabs [[creative-biolabs.com](#)]
- 20. [phytopharmajournal.com](#) [[phytopharmajournal.com](#)]
- 21. Carrageenan-induced mouse paw oedema is biphasic, age-weight dependent and displays differential nitric oxide cyclooxygenase-2 expression - PMC [[pmc.ncbi.nlm.nih.gov](#)]
- 22. A study of the mechanisms underlying the anti-inflammatory effect of ellagic acid in carrageenan-induced paw edema in rats - PMC [[pmc.ncbi.nlm.nih.gov](#)]

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